

Application Notes and Protocols: 1,3-Diaminopropane Dihydroiodide in Organohalide-Based Perovskites

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Compound of Interest

Compound Name: 1,3-Diaminopropane dihydroiodide

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This document provides detailed application notes and experimental protocols for the use of **1,3-Diaminopropane dihydroiodide** (PDADI) in the fabrication of high-performance organohalide-based perovskite solar cells.

Introduction

1,3-Diaminopropane dihydroiodide has emerged as a key surface passivation agent in the field of perovskite photovoltaics. Its application addresses critical challenges in perovskite film quality, leading to significant improvements in device efficiency and stability. The diammonium structure of PDADI allows it to effectively passivate defects on the perovskite surface, such as undercoordinated lead ions and iodide vacancies, without forming a new perovskite layer.^[1] This passivation reduces non-radiative recombination, improves charge carrier transport, and ultimately enhances the power conversion efficiency (PCE) and operational stability of perovskite solar cells.^{[2][3]}

Applications

The primary application of **1,3-Diaminopropane dihydroiodide** is as a surface treatment for perovskite films in solar cell fabrication. It is particularly effective in inverted (p-i-n) and tandem

solar cell architectures.[2][3] By modifying the interface between the perovskite layer and the electron-transporting layer (ETL), PDADI treatment leads to a number of beneficial effects:

- **Reduced Defect Density:** The amine groups in PDADI interact with the perovskite surface, passivating defects and reducing trap states.[1]
- **Improved Charge Transport:** By minimizing defects, non-radiative recombination is suppressed, leading to more efficient charge carrier extraction.[2]
- **Enhanced Device Performance:** PDADI treatment has been shown to significantly increase the power conversion efficiency (PCE), open-circuit voltage (Voc), and fill factor (FF) of perovskite solar cells.[2][3]
- **Increased Stability:** Passivation with PDADI can improve the long-term stability of perovskite solar cells, including their resistance to thermal stress.[2]

Quantitative Data

The use of **1,3-Diaminopropane dihydroiodide** as a surface passivating agent has yielded significant improvements in perovskite solar cell performance. The following tables summarize the quantitative data from reported studies.

Table 1: Performance of p-i-n Perovskite Solar Cells with and without PDADI Treatment[2]

Treatment	Voc (V)	Jsc (mA/cm2)	FF (%)	PCE (%)
Control (without PDADI)	1.121	24.12	79.2	21.45
PDADI Treated	1.184	24.52	82.1	25.09
Certified PDADI Treated	-	-	-	24.58

Table 2: Performance of Perovskite/Silicon Tandem Solar Cells with PDADI Treatment[3][4]

Cell Architecture	Voc (V)	PCE (%)
Textured Perovskite/Silicon Tandem	2.01	33.1

Table 3: Stability of p-i-n Perovskite Solar Cells with and without PDADI Treatment[2]

Treatment	Stability Condition	PCE Retention
Unencapsulated PDADI-modified PSCs	65 °C in N2 glove box for 1300 h	91% of initial PCE

Experimental Protocols

Protocol 1: Synthesis of 1,3-Diaminopropane Dihydroiodide (PDADI)

This protocol describes the synthesis of PDADI via a direct acid-base neutralization reaction.[1]

Materials:

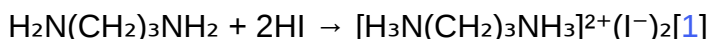
- 1,3-Diaminopropane
- Hydroiodic acid (HI) (57 wt% in water)
- Ethanol or Isopropanol
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel
- Ice bath
- Büchner funnel and filter paper
- Vacuum flask

- Drying oven or vacuum desiccator

Procedure:

- In a round-bottom flask, dissolve 1,3-Diaminopropane in a suitable solvent such as ethanol or isopropanol.
- Place the flask in an ice bath and begin stirring the solution.
- Slowly add a stoichiometric amount (2 molar equivalents) of hydroiodic acid to the 1,3-Diaminopropane solution using a dropping funnel. The reaction is exothermic, so slow addition is crucial to control the temperature.
- Continue stirring the mixture in the ice bath for 1-2 hours. A white to light-yellow precipitate of PDADI will form.
- After the reaction is complete, collect the precipitate by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold solvent (the same solvent used for the reaction) to remove any unreacted starting materials.
- Dry the purified **1,3-Diaminopropane dihydroiodide** product in a vacuum oven or desiccator.

Reaction Scheme:



Protocol 2: Fabrication of p-i-n Perovskite Solar Cell with PDADI Surface Passivation

This protocol outlines the fabrication of an inverted (p-i-n) perovskite solar cell, incorporating a PDADI surface treatment step.

Materials and Substrates:

- Indium tin oxide (ITO) coated glass substrates

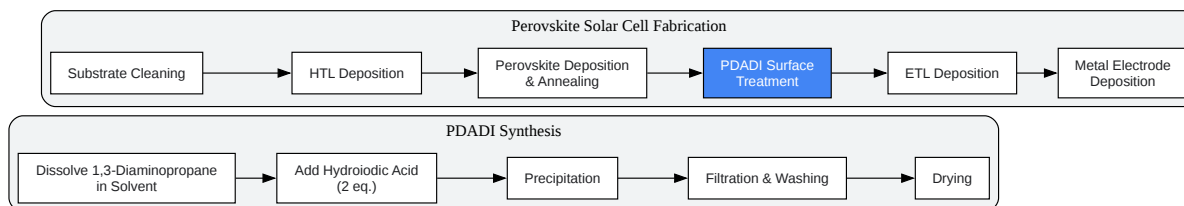
- PTAA (poly[bis(4-phenyl)(2,4,6-trimethylphenyl)amine]) solution
- Perovskite precursor solution (e.g., a mixed-cation, mixed-halide formulation)
- **1,3-Diaminopropane dihydroiodide** (PDADI) solution (e.g., 1 mg/mL in isopropanol)
- C60 or PCBM solution
- BCP (bathocuproine) solution
- Metal electrode material (e.g., silver or gold)
- Spin coater
- Hotplate
- Thermal evaporator

Procedure:

- Substrate Cleaning: Thoroughly clean the ITO-coated glass substrates by sequential ultrasonication in detergent, deionized water, acetone, and isopropanol. Dry the substrates with a nitrogen gun.
- Hole Transport Layer (HTL) Deposition: Spin-coat the PTAA solution onto the cleaned ITO substrates and anneal according to established literature procedures.
- Perovskite Layer Deposition:
 - Transfer the substrates into a nitrogen-filled glovebox.
 - Deposit the perovskite precursor solution onto the HTL-coated substrates using a one-step or two-step deposition method.
 - Anneal the perovskite film at a specific temperature and for a set duration (e.g., 100-150°C for 10-30 minutes) to induce crystallization.
- Surface Passivation with PDADI:

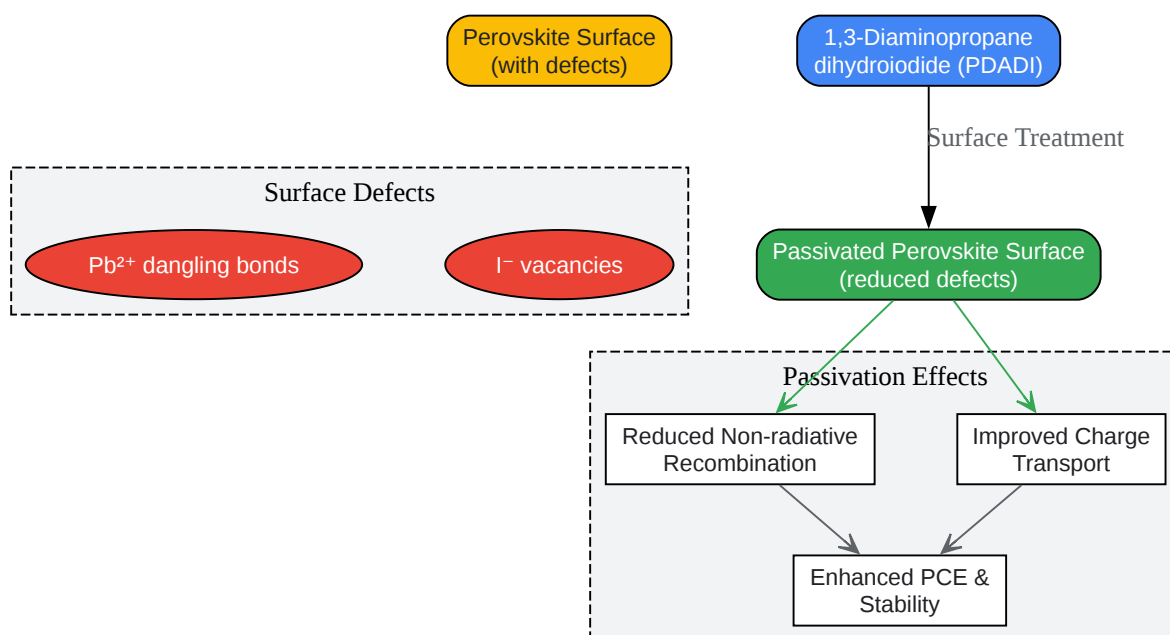
- Prepare a solution of **1,3-Diaminopropane dihydroiodide** in isopropanol (a concentration of around 1 mg/mL has been shown to be effective).
- Spin-coat the PDADI solution onto the cooled perovskite film. A typical spin-coating recipe is 4000-5000 rpm for 30 seconds.
- Anneal the PDADI-treated perovskite film at a moderate temperature (e.g., 100°C) for a short duration (e.g., 5-10 minutes).
- Electron Transport Layer (ETL) Deposition: Spin-coat the C60 or PCBM solution onto the passivated perovskite layer, followed by a BCP layer.
- Metal Electrode Deposition: Deposit the metal back electrode (e.g., 80-100 nm of silver or gold) by thermal evaporation through a shadow mask to define the active area of the solar cell.

Diagrams



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Caption: Experimental workflow for PDADI synthesis and perovskite solar cell fabrication.



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Caption: Mechanism of perovskite surface passivation by PDADI.

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